

Methyl 2-amino-6-methylbenzoate chemical properties

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Compound of Interest

Compound Name: **Methyl 2-amino-6-methylbenzoate**

Cat. No.: **B101674**

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An In-depth Technical Guide to the Chemical Properties of **Methyl 2-amino-6-methylbenzoate**

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the chemical properties, synthesis, and reactivity of **Methyl 2-amino-6-methylbenzoate**, a key intermediate in organic and pharmaceutical chemistry.

Core Chemical Properties

Methyl 2-amino-6-methylbenzoate is an aromatic compound containing both an amine and an ester functional group.^{[1][2][3][4]} Its physical and chemical properties are summarized below.

Physicochemical Properties

Property	Value
CAS Number	18595-13-6
Molecular Formula	C ₉ H ₁₁ NO ₂ [1] [3]
Molecular Weight	165.19 g/mol [3]
Appearance	Colorless to Yellow Solid or Liquid
Boiling Point	257.2°C at 760 mmHg [1]
Density	1.132 g/cm ³ [1]
Refractive Index	1.558 [1]
Flash Point	120.2°C [1]
Vapor Pressure	0.0147 mmHg at 25°C [1]
Storage	Keep in a dark place, under an inert atmosphere, at room temperature. [2]

Synonyms

Common synonyms for **Methyl 2-amino-6-methylbenzoate** include:

- 2-Amino-6-methylbenzoic acid methyl ester[\[1\]](#)
- Methyl 6-methylanthranilate[\[5\]](#)
- Methyl 6-amino-o-toluate[\[5\]](#)

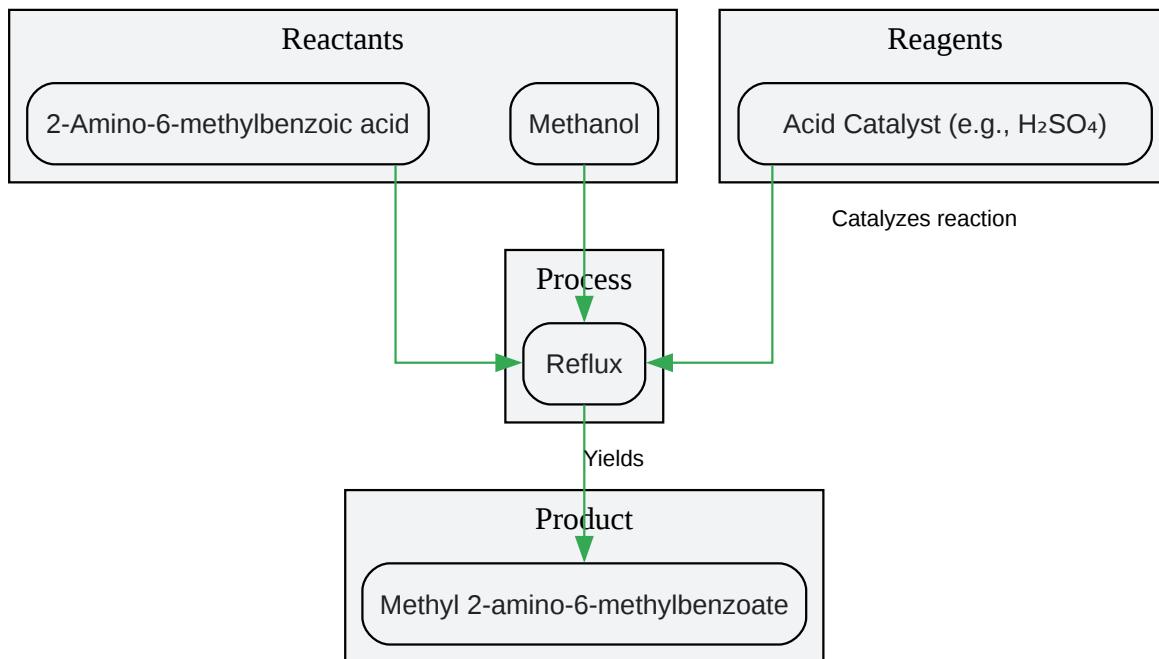
Spectroscopic Data

Detailed spectroscopic data, including NMR, HPLC, and LC-MS, for **Methyl 2-amino-6-methylbenzoate** are typically available from commercial suppliers.[\[2\]](#) This data is crucial for structure confirmation and purity assessment.

Synthesis and Experimental Protocols

The primary route for the synthesis of **Methyl 2-amino-6-methylbenzoate** is through the esterification of 2-amino-6-methylbenzoic acid.

General Synthesis Workflow



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Caption: Synthesis of **Methyl 2-amino-6-methylbenzoate**.

Experimental Protocol: Fischer Esterification

This protocol outlines the synthesis of **Methyl 2-amino-6-methylbenzoate** from 2-amino-6-methylbenzoic acid and methanol, using sulfuric acid as a catalyst.

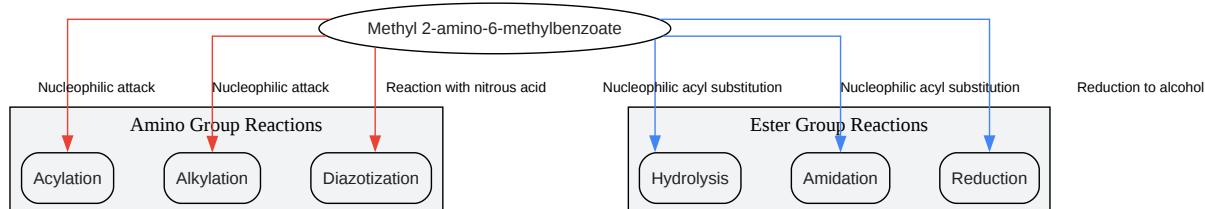
- Reaction Setup: In a round-bottom flask, dissolve 2-amino-6-methylbenzoic acid in an excess of methanol.
- Catalyst Addition: Slowly add a catalytic amount of concentrated sulfuric acid to the solution while cooling in an ice bath.

- Reflux: Attach a reflux condenser and heat the mixture to reflux for several hours. The reaction progress can be monitored by thin-layer chromatography (TLC).
- Workup: After the reaction is complete, cool the mixture to room temperature. Neutralize the excess acid with a mild base, such as a saturated sodium bicarbonate solution.
- Extraction: Extract the product into an organic solvent like ethyl acetate.
- Purification: Wash the organic layer with brine, dry it over anhydrous sodium sulfate, and concentrate it under reduced pressure to obtain the crude product. Further purification can be achieved by column chromatography or recrystallization.

Reactivity and Applications

Methyl 2-amino-6-methylbenzoate is a valuable building block in organic synthesis due to its two reactive sites: the nucleophilic amino group and the electrophilic ester carbonyl group.

General Reactivity Profile



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Caption: Reactivity of **Methyl 2-amino-6-methylbenzoate**.

This compound serves as a precursor in the synthesis of various heterocyclic compounds and more complex molecules, making it relevant for drug discovery and materials science.

Safety Information

It is important to handle **Methyl 2-amino-6-methylbenzoate** with appropriate safety precautions.

Hazard	Description
Acute Toxicity	Harmful if swallowed.[6]
Skin Contact	May cause skin irritation.[7]
Eye Contact	Causes serious eye irritation.[7]
Inhalation	May be harmful if inhaled. Avoid breathing dust or spray mist.[7]

Always consult the Safety Data Sheet (SDS) before handling this chemical and use appropriate personal protective equipment (PPE), including gloves and safety glasses. Work in a well-ventilated area.[8]

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References

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